

Introduction: The 4-Phenylpiperidin-4-ol Scaffold

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Compound of Interest

Compound Name: 2-Phenylpiperidin-4-OL

CAS No.: 850003-14-4

Cat. No.: B1290368

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The piperidine ring is one of the most ubiquitous nitrogen-containing heterocycles in the pharmaceutical industry, forming the core of numerous approved drugs and natural alkaloids.[1] When substituted with a phenyl group and a hydroxyl group at the 4-position, it gives rise to the 4-phenylpiperidin-4-ol moiety. This particular arrangement is not merely a synthetic curiosity; it is a "privileged scaffold." This term is reserved for molecular frameworks that are capable of binding to multiple, unrelated biological targets through versatile and specific interactions. The 4-phenylpiperidin-4-ol core is a cornerstone in the design of analgesics, psychoactive substances, and other therapeutic agents, largely due to its rigid structure which effectively orients key pharmacophoric features—the aromatic ring, the basic nitrogen, and the hydrogen-bonding hydroxyl group—in three-dimensional space.[2] This guide provides a detailed examination of the fundamental properties of this scaffold, from its synthesis and characterization to its role in the development of biologically active molecules.

Part 1: Core Chemical and Physical Properties

The fundamental properties of 4-phenylpiperidin-4-ol determine its behavior in both chemical reactions and biological systems. These characteristics are summarized below.

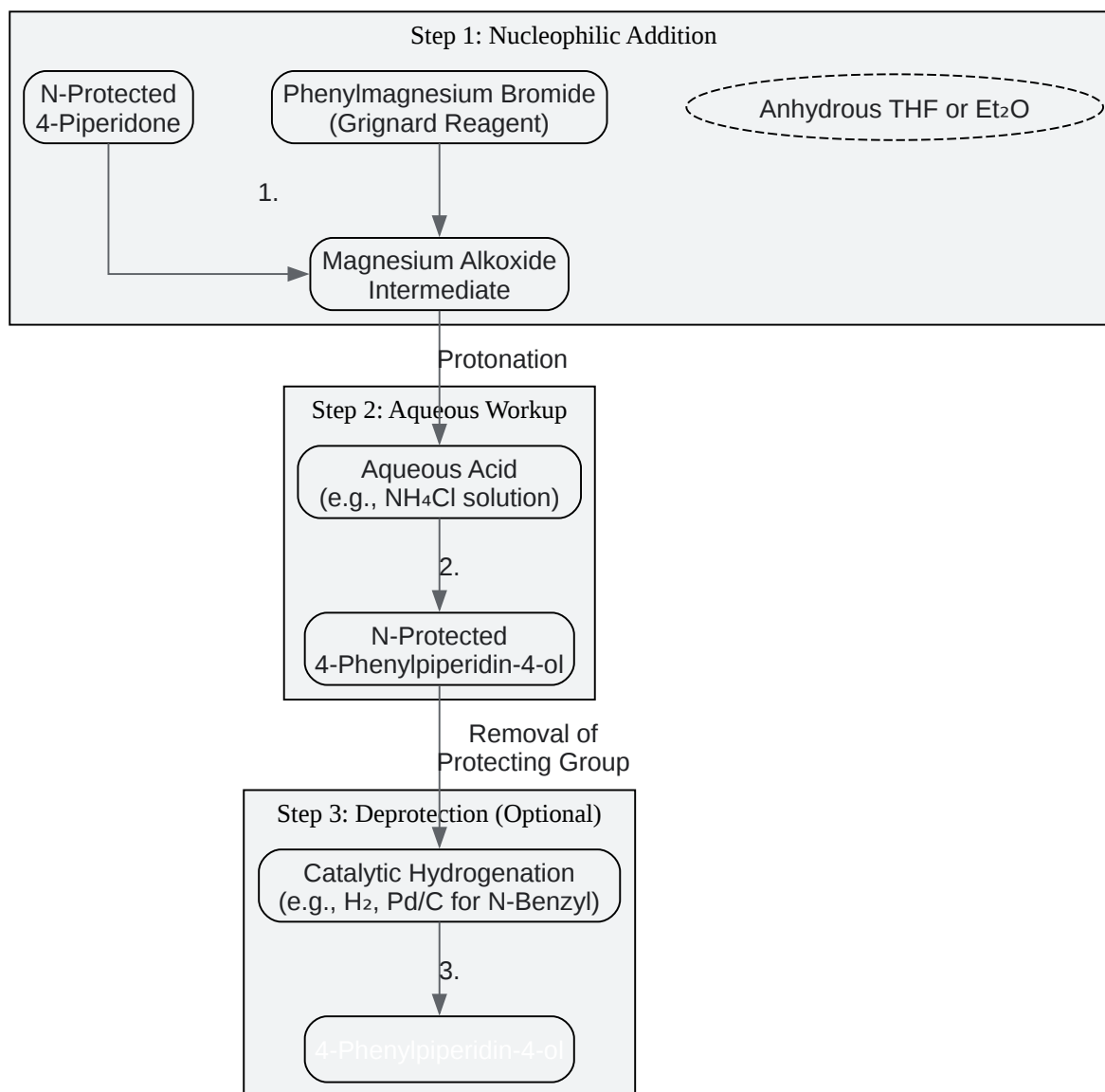
Property	Value	Source(s)
CAS Number	40807-61-2	[3][4][5]
Molecular Formula	C ₁₁ H ₁₅ NO	[2][3][4]
Molecular Weight	177.25 g/mol	[2][4][5]
IUPAC Name	4-phenylpiperidin-4-ol	[4]
Appearance	White to off-white solid/powder to crystal	[2][4]
Melting Point	157 - 162 °C	[2]
Boiling Point	318 °C	[2]
LogP	1.06	[3]
SMILES	<chem>OC1(C2=CC=CC=C2)CCNCC1</chem>	[4]
InChIKey	KQKFQBTWXOGINC-UHFFFAOYSA-N	[3][4]

Part 2: Synthesis and Stereochemical Considerations

The construction of the 4-phenylpiperidin-4-ol skeleton is a foundational process in the synthesis of its many derivatives. The most direct and widely employed method involves the nucleophilic addition of a phenyl group to a protected 4-piperidone precursor.

Core Synthetic Workflow

The causality behind this experimental choice is straightforward: the carbonyl group of the 4-piperidone is electrophilic, making it an ideal target for the nucleophilic attack by an organometallic phenyl reagent, such as a Grignard reagent (Phenylmagnesium bromide) or Phenyllithium.[6] The nitrogen atom of the piperidone must be protected (e.g., as a benzyl or carbamate derivative) to prevent it from reacting with the organometallic reagent.



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Caption: General synthetic workflow for 4-Phenylpiperidin-4-ol.

Experimental Protocol: Synthesis of 1-Benzyl-4-phenylpiperidin-4-ol

This protocol is a representative example adapted from synthetic procedures for related compounds.^[6]

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (Nitrogen or Argon) is charged with a solution of 1-benzyl-4-piperidone in anhydrous tetrahydrofuran (THF).
- **Grignard Addition:** Phenylmagnesium bromide (typically a 1.0 to 3.0 M solution in THF or diethyl ether) is added dropwise to the stirred solution at 0 °C. The choice of a low temperature is crucial to control the exothermicity of the reaction and minimize side products.
- **Reaction Monitoring:** The reaction is allowed to warm to room temperature and stirred until completion, which is monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting piperidone spot.
- **Quenching:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl). This step protonates the intermediate magnesium alkoxide to form the desired tertiary alcohol and precipitates magnesium salts, which can be removed by filtration.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified, typically by column chromatography or recrystallization, to yield the pure 1-benzyl-4-phenylpiperidin-4-ol.

Stereochemical Implications

While 4-phenylpiperidin-4-ol itself is achiral, the introduction of substituents on the piperidine ring creates stereocenters, leading to diastereomers. The stereochemistry profoundly impacts the molecule's conformation and, consequently, its biological activity. For example, studies on

diastereoisomeric 1,2,5-trimethyl-4-phenylpiperidin-4-ols have shown that the relative orientation of the substituents dictates the preferred conformation of the piperidine ring.^[7]

- **Chair Conformation:** Isomers where the bulky 4-phenyl group can adopt an equatorial position generally favor a stable chair conformation.^[7]
- **Skew-Boat Conformation:** In contrast, isomers where steric hindrance forces the phenyl group into a less favorable axial position may adopt a higher-energy skew-boat conformation to relieve this strain.^[7]

This conformational flexibility is a key aspect of its "privileged" nature, allowing derivatives to adapt their shape to fit different receptor binding pockets.

Part 3: Spectroscopic and Analytical Characterization

The unambiguous identification of 4-phenylpiperidin-4-ol and its derivatives relies on a combination of modern analytical techniques. Each method provides a piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed molecular structure.^[8]

- **¹H NMR:** The proton NMR spectrum provides information on the chemical environment, number, and connectivity of hydrogen atoms.^[9]
 - **Phenyl Protons:** A multiplet is expected in the aromatic region (~7.2-7.6 ppm).
 - **Piperidine Protons:** The methylene (CH₂) protons of the piperidine ring will appear as complex multiplets in the aliphatic region (~1.5-3.5 ppm). The protons adjacent to the nitrogen atom are typically the most downfield.
 - **Hydroxyl and Amine Protons:** The O-H and N-H protons will appear as broad singlets that are exchangeable with D₂O. Their chemical shifts can vary depending on solvent and concentration.

- ^{13}C NMR: The carbon NMR spectrum reveals the number of chemically distinct carbon atoms.
 - Phenyl Carbons: Signals will appear in the aromatic region (~125-150 ppm). The carbon attached to the piperidine ring (the ipso-carbon) will have a distinct chemical shift.
 - Quaternary Carbon (C4): The carbon bearing both the phenyl and hydroxyl groups will appear as a singlet around 70-80 ppm.
 - Piperidine Carbons: The aliphatic carbons of the piperidine ring will be found upfield (~25-60 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule based on their characteristic vibrational frequencies.[\[10\]](#)

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)	Significance
O-H (Alcohol)	Stretching	3200-3600 (Broad)	Confirms the presence of the hydroxyl group. The broadness is due to hydrogen bonding.
N-H (Secondary Amine)	Stretching	3300-3500 (Medium)	Confirms the free secondary amine after deprotection.
C-H (Aromatic)	Stretching	3000-3100 (Sharp)	Indicates the phenyl ring.
C-H (Aliphatic)	Stretching	2850-3000 (Sharp)	Indicates the sp ³ C-H bonds of the piperidine ring.
C=C (Aromatic)	Stretching	1450-1600 (Medium)	Confirms the aromatic ring skeleton.
C-O (Alcohol)	Stretching	1000-1260 (Strong)	Corresponds to the carbon-oxygen single bond of the tertiary alcohol.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and information about the molecule's fragmentation pattern, which aids in structural confirmation.[\[10\]](#)

- **Molecular Ion (M⁺):** In Electron Impact (EI) MS, the molecular ion peak would be observed at an m/z corresponding to the molecular weight (177.25).
- **Fragmentation:** Common fragmentation pathways would include the loss of a water molecule (M-18) from the alcohol, and various cleavages of the piperidine ring.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is a standard technique for assessing the purity of 4-phenylpiperidin-4-ol and for its quantification in various matrices.^[11]

- Methodology: A typical reverse-phase (RP) HPLC method uses a C18 column with a mobile phase consisting of a mixture of acetonitrile and water, often with an acid modifier like formic acid or phosphoric acid to ensure the amine is protonated and produces sharp peaks.^[3] This method is scalable and can be adapted for preparative separations to isolate impurities or for pharmacokinetic studies.^[3]

Part 4: Pharmacological Significance and Applications

The 4-phenylpiperidin-4-ol scaffold is a key pharmacophore in a wide range of centrally active agents. Its rigid structure correctly positions the basic nitrogen and the aromatic ring, which are common recognition elements for many CNS receptors.

Caption: The 4-Phenylpiperidin-4-ol core as a versatile scaffold for diverse pharmacological agents.

Key Biological Activities of Derivatives

Target/Activity Class	Description	Example(s) / Reference(s)
Dopamine D ₂ Receptor Ligands	Modifications, particularly N-alkylation and substitution on the phenyl ring, have led to compounds with antagonist or stabilizing effects at the D ₂ receptor, relevant for psychiatric and neurodegenerative disorders.	Pridopidine is a derivative investigated as a "dopaminergic stabilizer". [12]
Sigma (σ) Receptor Ligands	The scaffold is a primary pharmacophore for high-affinity sigma receptor ligands. These receptors are implicated in psychosis, pain, and neuroprotection. Several derivatives bind with high affinity (K _i = 1-10 nM). [13] [14]	The core structure is related to the sigma-binding profile of the antipsychotic drug Haloperidol. [13]
Opioid Receptor Agonists	Esterification of the 4-hydroxyl group and specific N-substitutions can produce potent μ -opioid agonists, making this scaffold a classic template for opioid analgesics.	Certain derivatives exhibit excellent μ -opioid agonist action and are useful as peripheral analgesics. [15]
Antimicrobial Agents	When incorporated into larger, more complex heterocyclic systems like pyrazoles, the 4-phenylpiperidin-4-ol moiety has been shown to contribute to promising antifungal and antibacterial activities. [16] [17] [18] [19]	A pyrazole derivative (CHP) showed notable in vitro activity, attributed to the lipid-enhancing properties of the piperidinol moiety. [16] [17]
Anti-Tuberculosis Agents	Screening of compound libraries identified a piperidinol derivative with significant	Further optimization led to analogs with good anti-tuberculosis activity, although

activity against Mycobacterium tuberculosis. in vivo side effects were noted. [20]

Conclusion

4-Phenylpiperidin-4-ol is far more than a simple heterocyclic alcohol. It is a synthetically accessible and conformationally significant scaffold that has proven its value repeatedly in the field of drug discovery. Its fundamental properties—a rigid framework, a basic nitrogen center, a hydrogen-bonding hydroxyl group, and an aromatic ring—provide the necessary elements for high-affinity interactions with a diverse array of biological targets, particularly within the central nervous system. A thorough understanding of its core chemical properties, synthetic routes, and analytical characterization is essential for any researcher aiming to leverage this privileged structure in the design and development of novel therapeutic agents.

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